

GC-MS method for detecting volatile organic compounds

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Compound of Interest

Compound Name: 2,3,5-Trimethylheptane

CAS No.: 20278-85-7

Cat. No.: B12798936

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An advanced and widely utilized technique for the analysis of Volatile Organic Compounds (VOCs) is Gas Chromatography-Mass Spectrometry (GC-MS).^{[1][2][3]} This method combines the superior separation capability of gas chromatography with the precise detection and identification power of mass spectrometry, making it an indispensable tool for environmental monitoring, clinical diagnostics, and quality control.^[3] GC-MS provides both qualitative and quantitative analysis of VOCs, with detection limits often reaching parts-per-billion (ppb) to parts-per-trillion (ppt) levels.^[3]

This application note provides detailed protocols for the analysis of VOCs in various matrices using GC-MS, tailored for researchers, scientists, and drug development professionals.

Principle of GC-MS for VOC Analysis

The analysis of VOCs by GC-MS involves a two-stage process.^[3] First, the sample is introduced into the gas chromatograph, where it is vaporized. An inert carrier gas (typically helium or nitrogen) transports the vaporized sample through a capillary column. The column's stationary phase separates the individual VOCs based on their boiling points and chemical properties.^[4] As each compound elutes from the column, it enters the mass spectrometer. In

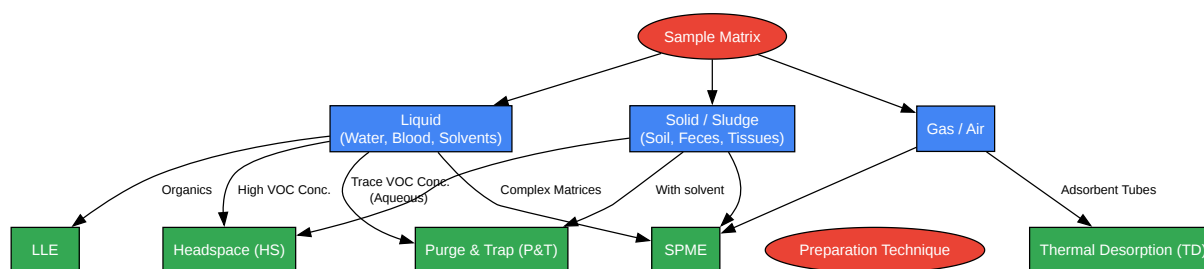
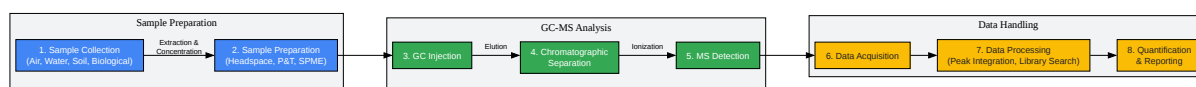
the MS, compounds are ionized, and the resulting fragments are separated based on their mass-to-charge ratio (m/z), creating a unique mass spectrum for each compound that acts as a molecular fingerprint, allowing for precise identification.[3][4]

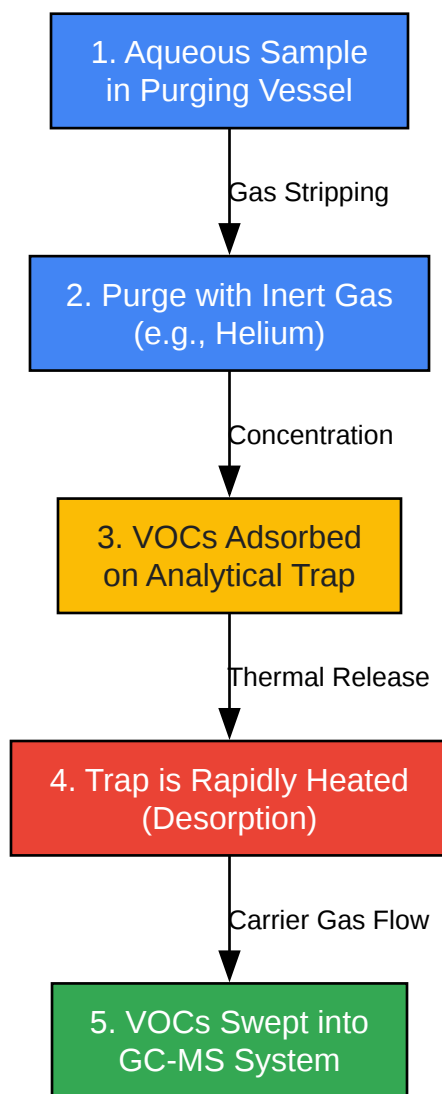
Experimental Workflows and Protocols

Effective analysis of VOCs is highly dependent on the sample matrix and the specific compounds of interest. Various sample preparation and introduction techniques are employed to extract and concentrate VOCs prior to GC-MS analysis.

General GC-MS Workflow

The overall process for VOC analysis by GC-MS follows a standardized workflow from sample acquisition to final data interpretation.





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